

what is the chemical formula for thallium(i) nitrite

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Compound of Interest

Compound Name: THALLIUM(I)NITRITE

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Thallium(I) Nitrite: A Technical Examination

A Note on Data Availability: While the chemical formula for thallium(I) nitrite is straightforward to determine, publicly available, in-depth technical data on this specific compound is scarce. It is significantly less common and less characterized in scientific literature compared to its close relative, thallium(I) nitrate. Therefore, this guide will provide the chemical formula for thallium(I) nitrite and then, for the benefit of researchers who may have intended to inquire about the more common compound, will present a comprehensive technical overview of thallium(I) nitrate.

The Chemical Formula for Thallium(I) Nitrite

The chemical formula for thallium(I) nitrite is TINO2.

This formula is derived from the combination of the thallium(I) cation (TI^+) and the nitrite anion (NO_2^-). In this compound, thallium exhibits a +1 oxidation state.

Technical Guide: Thallium(I) Nitrate (TINO₃)

This section provides a detailed overview of thallium(I) nitrate, a highly toxic, colorless salt with the chemical formula TINO₃.[1] It is also known as thallous nitrate.[1]

Physicochemical Properties



Thallium(I) nitrate is a white crystalline solid.[2][3] It is highly soluble in water, a characteristic that contributes to its high toxicity and absorption through the skin.[1][4]

Property	Value
Molecular Formula	TINO ₃ [1][5]
Molar Mass	266.39 g/mol [1]
Melting Point	206 °C (403 °F)[1]
Boiling Point	430 °C (806 °F)[1]
Density	5.55 g/cm³[1]
Appearance	Colorless solid[1]
Solubility in Water	9.55 g/100 mL at 20 °C[6]
CAS Number	10102-45-1[1][5]

Synthesis and Reactions

Synthesis: Thallium(I) nitrate can be produced by reacting thallium(I) hydroxide or thallium(I) carbonate with nitric acid.[1]

- TIOH + HNO₃ → TINO₃ + H₂O[1]
- Tl₂CO₃ + 2 HNO₃ → 2 TlNO₃ + CO₂ + H₂O[1]

Reactivity: Thallium(I) nitrate is a strong oxidizing agent and can form flammable or explosive mixtures with organic materials and other reducing agents.[2][7] Upon heating, it decomposes to release toxic fumes of thallium and nitrogen oxides.[2]

Experimental Protocols

Synthesis of Thallium(I) Nitrate:

A common laboratory-scale synthesis involves the reaction of thallium metal, thallium(I) hydroxide, or thallium(I) carbonate with nitric acid.[1]



Materials:

- Thallium(I) carbonate (Tl₂CO₃)
- Dilute nitric acid (HNO₃)
- Distilled water
- Beaker
- Stirring rod
- · Heating plate
- · Crystallizing dish

Procedure:

- Carefully add a stoichiometric amount of dilute nitric acid to a beaker containing a known quantity of thallium(I) carbonate. The addition should be slow to control the effervescence of CO₂ gas.
- Gently heat the solution while stirring until the reaction is complete and all the thallium(I)
 carbonate has dissolved.
- Filter the resulting solution to remove any impurities.
- Transfer the clear filtrate to a crystallizing dish and allow it to cool slowly.
- Colorless crystals of thallium(I) nitrate will form.
- The crystals can be collected by filtration and dried.

Caution: All procedures involving thallium compounds must be carried out in a well-ventilated fume hood with appropriate personal protective equipment due to their extreme toxicity.

Biological Effects and Toxicity



Thallium and its compounds are highly toxic to humans and can be absorbed through ingestion, inhalation, or skin contact.[4] The thallium(I) ion (TI+) mimics the potassium ion (K+) in the body due to their similar ionic radii, allowing it to enter cells via potassium uptake pathways and disrupt numerous cellular processes.[4]

Mechanism of Action: The toxicity of thallium is linked to its ability to interfere with sulfurcontaining proteins, such as cysteine.[4] It also inhibits various enzymes and disrupts cellular metabolism.[6]

Symptoms of Poisoning: Thallium poisoning presents with a wide range of severe symptoms that can be delayed.[7]

- Acute Symptoms: Gastrointestinal distress (nausea, vomiting, abdominal pain), followed by neurological symptoms like weakness, numbness, and pain in the limbs.[7][8]
- Chronic Symptoms: Hair loss is a classic sign, along with potential damage to the nervous system, liver, and kidneys.[4][8]

The logical flow for thallium toxicity can be visualized as follows:

Progression of Thallium Toxicity.

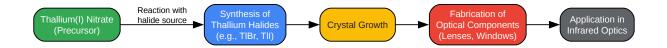
Applications in Research and Industry

Despite its toxicity, thallium(I) nitrate has several specialized applications:

- Organic Synthesis: It is used as an oxidizing agent in various organic reactions.
- Analytical Chemistry: It serves as a reagent for the analysis of other elements.[9][10]
- Materials Science: It is a precursor for synthesizing other thallium compounds used in the production of special optical glasses, lenses, and semiconductors due to its effect on the refractive index.[10]

The workflow for its use in creating specialized optical materials can be illustrated as follows:





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